2-Bromo-6-methoxybenzoic acid CAS number

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Compound of Interest

Compound Name:	*2-Bromo-6-methoxybenzoic acid*
CAS No.:	*31786-45-5*
Cat. No.:	*B1279118*

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An In-depth Technical Guide to **2-Bromo-6-methoxybenzoic Acid**

For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Bromo-6-methoxybenzoic acid (CAS Number: 31786-45-5) is a substituted aromatic carboxylic acid that serves as a highly versatile and valuable building block in organic synthesis and medicinal chemistry.[1][2][3][4] Its unique substitution pattern, featuring a carboxylic acid, a methoxy group, and a bromine atom on the same aromatic ring, provides three distinct points for chemical modification. The bromine atom, in particular, acts as a crucial handle for modern cross-coupling reactions, enabling the construction of complex molecular architectures. This guide offers a comprehensive technical overview of **2-Bromo-6-methoxybenzoic acid**, detailing its physicochemical properties, a robust and logical synthetic pathway with mechanistic considerations, its strategic applications in drug discovery, and detailed experimental protocols for its synthesis and characterization.

Physicochemical Properties and Characterization

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Accurate characterization is the cornerstone of chemical research. **2-Bromo-6-methoxybenzoic acid** is typically a pale cream to cream-colored powder.[1] Its identity and purity are confirmed through a combination of physical and spectroscopic methods.

Data Summary: Key Properties

The fundamental properties of **2-Bromo-6-methoxybenzoic acid** are summarized below for quick reference.

Property	Value	Source(s)
CAS Number	31786-45-5	[1][2][3][4]
Molecular Formula	$C_8H_7BrO_3$	[1]
Molecular Weight	231.04 g/mol	
Appearance	Pale cream to cream powder	[1]
Melting Point	123.0 - 128.0 °C	[1]
IUPAC Name	2-bromo-6-methoxybenzoic acid	[1][2]
SMILES	COC1=C(C(O)=O)C(Br)=CC=C1	[1]
InChI Key	BNYFDICJYCBPRW-UHFFFAOYSA-N	[1][2]

Spectroscopic Characterization

While commercial suppliers confirm identity via methods like FTIR[1], a full structural elucidation in a research setting relies on a suite of spectroscopic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H NMR is used to confirm the number and connectivity of protons on the aromatic ring and the methoxy group. ^{13}C NMR provides information on the carbon skeleton. Spectroscopic data for this compound are available in public databases.[5]

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- Infrared (IR) Spectroscopy: IR spectroscopy is invaluable for identifying key functional groups. The spectrum will exhibit a broad O-H stretch characteristic of the carboxylic acid, a sharp C=O stretch, and C-O stretches for the ether and carboxylic acid moieties.

- Mass Spectrometry (MS): MS is used to confirm the molecular weight. The presence of a bromine atom will result in a characteristic isotopic pattern (^{19}Br and ^{81}Br are in an approximate 1:1 ratio), providing a definitive signature for the molecule.

Synthesis and Mechanistic Insights

While numerous substituted benzoic acids are commercially available, understanding their synthesis is crucial for developing novel analogues. A logical and efficient route to **2-Bromo-6-methoxybenzoic acid** is through a Directed ortho-Metalation (DoM) strategy, followed by electrophilic bromination. This approach offers superior regiochemical control compared to classical electrophilic aromatic substitution, where the competing directing effects of the methoxy and carboxylic acid groups could lead to a mixture of isomers.

The carboxylic acid group is a powerful ortho-directing group for metalation. The process involves deprotonation of the acidic proton of the carboxylic acid, followed by deprotonation of the ortho C-H bond by a strong base like Lithium Diisopropylamide (LDA), forming a stable dilithiated intermediate.

Proposed Synthetic Workflow

The diagram below outlines the proposed synthetic pathway from the readily available starting material, 2-methoxybenzoic acid.

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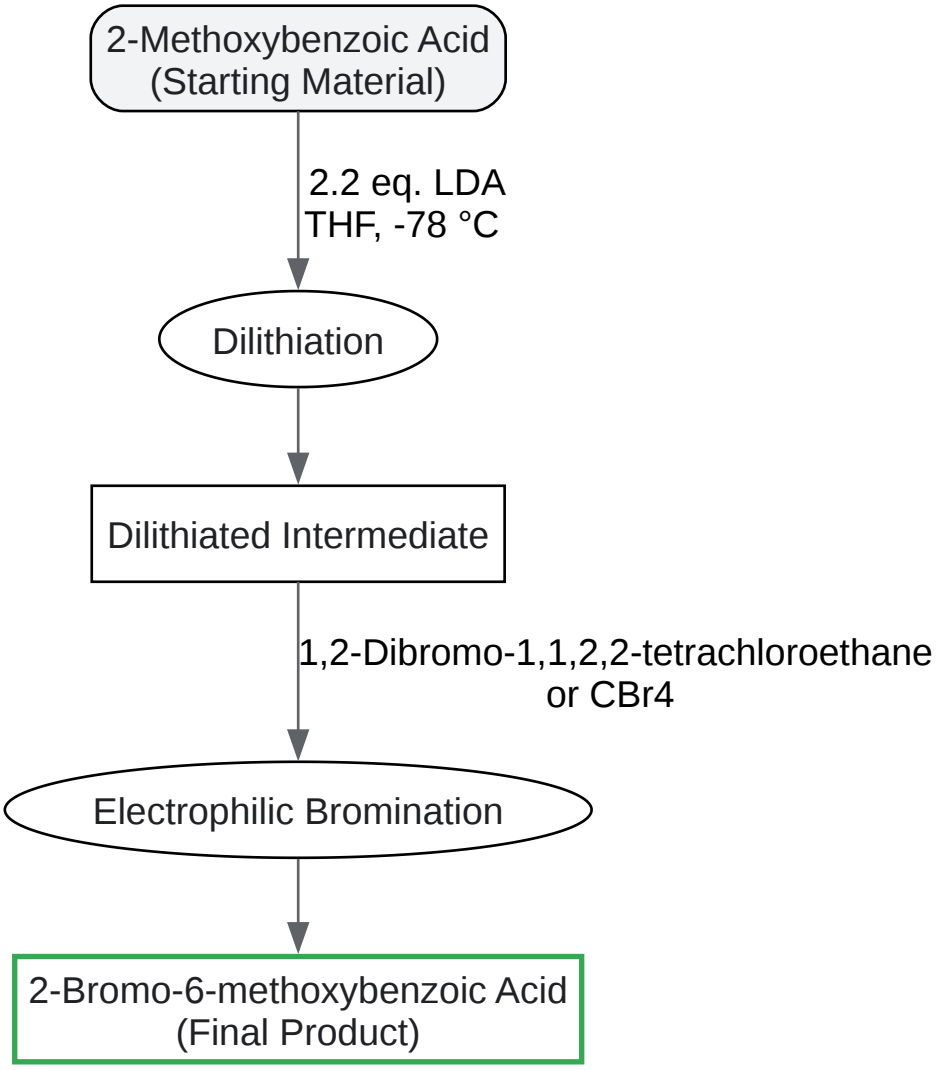

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Caption: Proposed synthesis via Directed ortho-Metalation.

Causality Behind Experimental Choices:

- Base Selection: LDA is chosen as it is a strong, non-nucleophilic base, preventing unwanted side reactions with the carboxylic acid group. Using two equivalents ensures deprotonation of both the carboxylic acid proton and the ortho-ring proton.
- Low Temperature: The reaction is conducted at -78 °C (dry ice/acetone bath) to ensure the stability of the organolithium intermediate and prevent side reactions.

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- Brominating Agent: Electrophilic bromine sources like 1,2-dibromo-1,1,2,2-tetrachloroethane or carbon tetrabromide (CBr_4) are effective for quenching the aryl anion to install the bromine atom.

Applications in Medicinal Chemistry and Drug Discovery

2-Bromo-6-methoxybenzoic acid is not an end-product but a strategic intermediate. Its value lies in its potential to be elaborated into more complex molecules with potential therapeutic activity. The bromine atom is a synthetic linchpin, enabling access to a wide chemical space through palladium-catalyzed cross-coupling reactions.

- Suzuki-Miyaura Coupling: The bromine can be replaced with various aryl or heteroaryl groups by reacting it with boronic acids. This is a foundational method for creating biaryl structures, which are common motifs in kinase inhibitors and other targeted therapies.[6]

- Buchwald-Hartwig Amination: This reaction allows for the formation of C-N bonds, coupling the aromatic ring to a wide range of amines. This is crucial for synthesizing compounds that target receptors and enzymes where amine interactions are critical.

- Carboxylic Acid Derivatization: The carboxylic acid group can be readily converted into amides, esters, or other functional groups, allowing for fine-tuning of a molecule's properties, such as solubility, cell permeability, and target binding affinity.

Role as a Versatile Scaffold

The molecule can be envisioned as a scaffold from which a library of diverse compounds can be generated for high-throughput screening in drug discovery programs.

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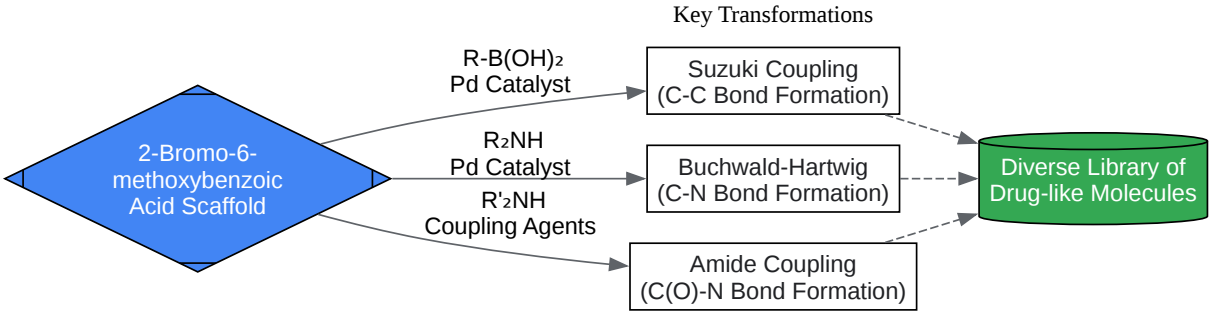

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